

An In-depth Technical Guide to the Physical Properties of Ethyl Isovalerate

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Compound of Interest

Compound Name: Ethyl isovalerate

Cat. No.: B153875

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **ethyl isovalerate**, a compound of interest in various scientific and industrial applications, including the pharmaceutical and flavor and fragrance industries. This document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Core Physical Properties of Ethyl Isovalerate

Ethyl isovalerate, also known as ethyl 3-methylbutanoate, is a colorless liquid recognized for its characteristic fruity aroma, often described as apple-like. A thorough understanding of its physical properties is crucial for its application in research and development, particularly in drug formulation and as a flavoring agent.

Quantitative Data Summary

The physical properties of **ethyl isovalerate** have been determined by various analytical methods. The table below summarizes the key quantitative data for its boiling point and density.

Physical Property	Value	Conditions
Boiling Point	131-135 °C (268-275 °F)	At 760 mmHg (standard atmospheric pressure)
Density	0.862-0.868 g/mL	At 20-25 °C (68-77 °F)
Melting Point	-99.3 °C (-146.7 °F)	-
Vapor Pressure	7.85 mmHg	At 25 °C (77 °F)
Refractive Index	1.395-1.399	At 20 °C (68 °F)

Experimental Protocols for Property Determination

Accurate determination of the physical properties of **ethyl isovalerate** is essential for its proper handling, application, and quality control. The following sections detail the methodologies for measuring its boiling point and density, based on established standards.

Determination of Boiling Point

The boiling point of **ethyl isovalerate** is determined using a distillation method, which is a standard procedure for volatile organic liquids.

Principle: This method involves heating the liquid to its boiling point, at which the vapor pressure of the liquid equals the pressure of the gas above it. The temperature of the vapor is measured as it condenses, providing an accurate boiling point reading.

Apparatus:

- Distillation flask
- Condenser
- Heat source (e.g., heating mantle)
- Calibrated thermometer or temperature probe
- Receiving flask

- Boiling chips

Procedure:

- A measured volume of **ethyl isovalerate** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- The apparatus is assembled for simple distillation, with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- The flask is gently heated.
- The temperature is recorded when the first drop of distillate is collected in the receiving flask.
- Heating is continued, and the temperature is monitored. The boiling point is the temperature range over which the liquid distills. For a pure compound like **ethyl isovalerate**, this range should be narrow.
- The atmospheric pressure is recorded at the time of the experiment, as boiling point is dependent on pressure.

Determination of Density

The density of **ethyl isovalerate** can be accurately measured using a digital density meter or a pycnometer.

Principle: Density is defined as mass per unit volume. Both methods rely on accurately measuring the mass of a known volume of the liquid.

Method 1: Digital Density Meter

Apparatus:

- Digital density meter with an oscillating U-tube
- Syringe for sample injection

Procedure:

- The digital density meter is calibrated using a standard of known density (e.g., dry air and deionized water).
- A small sample of **ethyl isovalerate** is injected into the oscillating U-tube of the meter.
- The instrument measures the change in the oscillation frequency of the U-tube caused by the sample and calculates the density.
- The temperature of the sample is controlled by the instrument and recorded along with the density reading.

Method 2: Pycnometer

Apparatus:

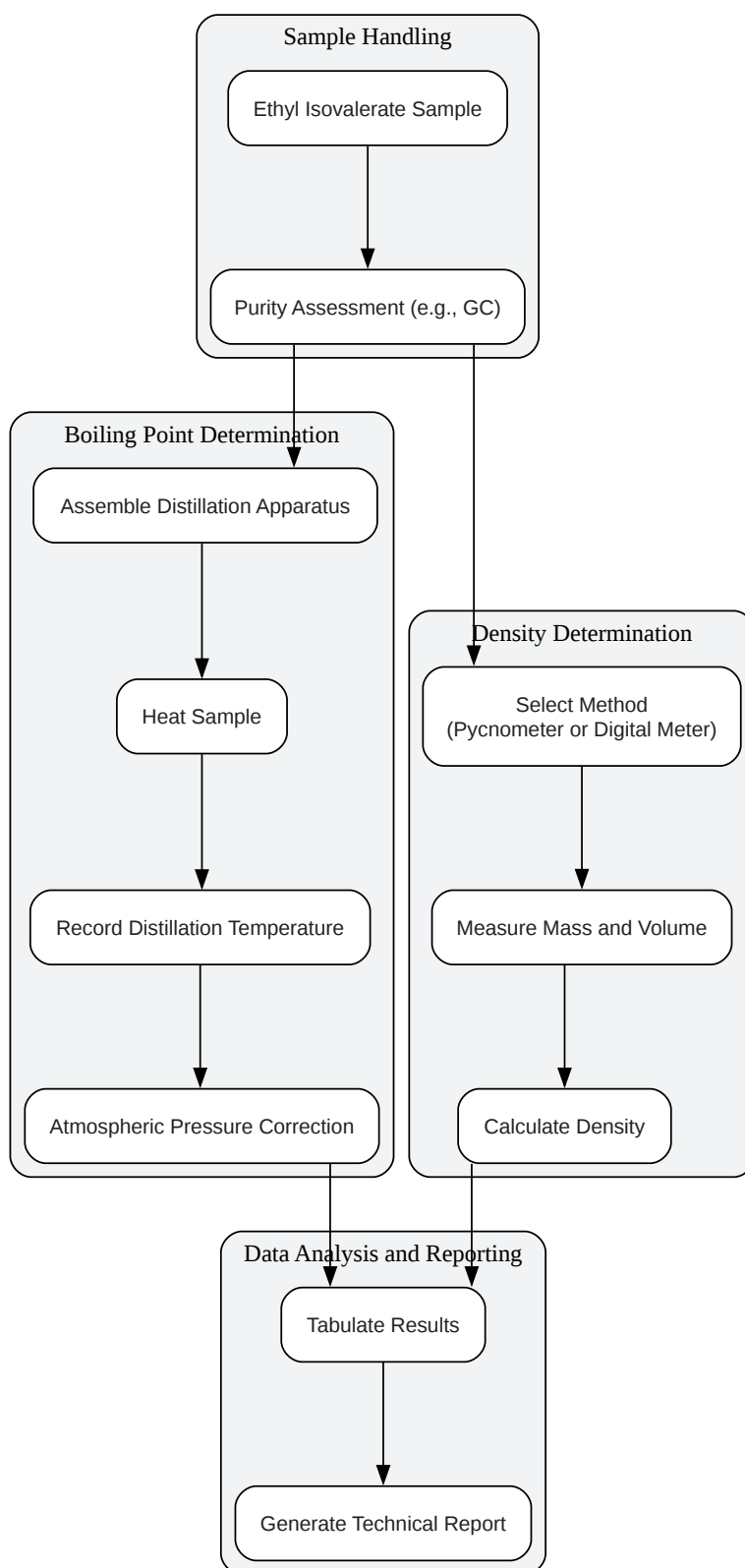
- Pycnometer (a glass flask with a precise volume)
- Analytical balance
- Temperature-controlled water bath

Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately weighed.
- The pycnometer is filled with **ethyl isovalerate**, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a temperature-controlled water bath to bring the liquid to the desired temperature (e.g., 20 °C or 25 °C).
- Any excess liquid is removed, and the outside of the pycnometer is carefully dried.
- The mass of the filled pycnometer is accurately weighed.
- The density is calculated by dividing the mass of the **ethyl isovalerate** (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

Workflow and Logical Relationships

The determination of the physical properties of **ethyl isovalerate** follows a logical workflow, from sample preparation to data analysis and reporting. The following diagram illustrates this process.



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Caption: Workflow for determining the physical properties of **ethyl isovalerate**.

Synthesis and Purification

Ethyl isovalerate is typically synthesized via the Fischer esterification of isovaleric acid with ethanol, using an acid catalyst such as sulfuric acid. The reaction mixture is then subjected to a series of purification steps, including neutralization, washing, and fractional distillation, to obtain the pure ester. The purity of the final product is critical for the accurate determination of its physical properties and for its intended applications.

- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Ethyl Isovalerate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b153875#physical-properties-of-ethyl-isovalerate-boiling-point-density\]](https://www.benchchem.com/product/b153875#physical-properties-of-ethyl-isovalerate-boiling-point-density)

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